

# chlorobutanol hemihydrate stock solution preparation

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## Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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## Chemical Profile and Solubility

**Chlorobutanol hemihydrate** (CAS 6001-64-5) is commonly used as an antimicrobial preservative in pharmaceutical formulations. Here are its key chemical properties and solubility data [1] [2] [3]:

Table 1: Basic Chemical Properties of Chlorobutanol Hemihydrate

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Cl <sub>3</sub> O • 1/2H <sub>2</sub> O
Molecular Weight	186.46 g/mol
CAS Number	6001-64-5
Appearance	White to yellow solid [1]
Odor	Camphoraceous [3]

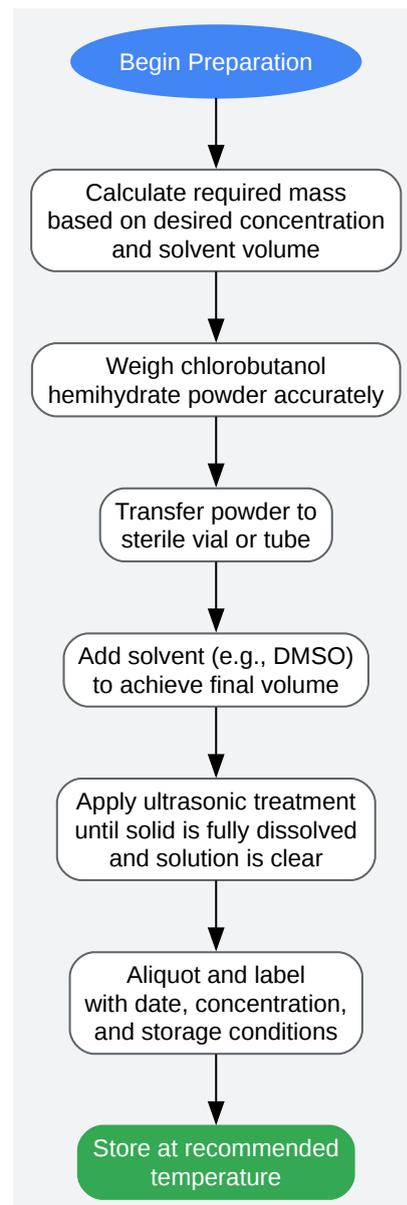
Table 2: Solubility and Stock Solution Preparation [1] [2]

Solvent	Solubility	Concentration (mg/mL)	Molar Concentration (mM)
DMSO	100 mg/mL (with ultrasonic aid)	100 mg/mL	536.31 mM
DMSO	Soluble (Sonication recommended)	80 mg/mL	429.05 mM

## Detailed Protocol for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a **chlorobutanol hemihydrate** stock solution:

## Workflow for Preparing Chlorobutanol Hemihydrate Stock Solution



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## Procedure for 100 mg/mL Stock Solution in DMSO [1]

- **Calculation:** Determine the mass of **chlorobutanol hemihydrate** needed. For example, to prepare 1 mL of a 100 mg/mL solution, you require 100 mg of the powder.
- **Weighing:** Accurately weigh 100 mg of **chlorobutanol hemihydrate** using an analytical balance.
- **Dissolution:** Transfer the powder into a clean, dry vial. Add anhydrous DMSO to a total volume of 1 mL.
- **Sonication:** Sonicate the mixture to aid dissolution until a clear solution is obtained. The solution may be warmed slightly if necessary, but avoid excessive heating.
- **Aliquoting:** Aliquot the stock solution into sterile, tightly sealed vials to minimize loss of potency from repeated freeze-thaw cycles and contact with moisture.

## Storage, Stability, and Safety

Proper handling and storage are critical for maintaining solution stability and ensuring personnel safety.

### Storage Conditions [1]

- **Powder:** Store at -20°C for up to 3 years, or at 4°C for up to 2 years. Keep the container tightly closed and away from moisture.
- **Stock Solution in DMSO:**
  - -80°C: Up to 6 months
  - -20°C: Up to 1 month

### Safety and Handling [4]

- **Chlorobutanol hemihydrate** is classified as **Acute Toxicity Category 4 (Oral)**.
- Please note that this product is **for research use only** and is not intended for diagnostic or therapeutic use in humans [1] [2].

## Application Notes for Researchers

- **Solvent Choice:** Anhydrous DMSO is the recommended solvent for preparing high-concentration stock solutions. Be aware that hygroscopic DMSO can absorb moisture from the air, which may affect the solubility and stability of the hemihydrate form over time [1].
- **In Vitro & In Vivo Use:** For cellular assays, dilute the stock solution in your assay buffer or culture medium. For animal studies, further formulation is required. One referenced protocol uses a working

solution of 2 mg/mL, prepared in a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline [1] [2].

- **Quality Control:** For critical pharmaceutical development work, the purity of the compound should be verified. The European Pharmacopoeia (EP) provides a reference standard for this purpose [4]. An HPLC method with a C18 column and a mobile phase of methanol-water (50:50) can be used to analyze the compound and check for degradation [5].

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## References

1. Chlorobutanol hemihydrate | Antimicrobial Agent | MedChemExpress [[medchemexpress.com](https://www.medchemexpress.com)]
2. Chlorobutanol hemihydrate | Preservatives | Antimicrobial | TargetMol [[targetmol.com](https://www.targetmol.com)]
3. Chlorobutanol Hemihydrate | Drug Information, Uses, Side ... [[pharmacompass.com](https://www.pharmacompass.com)]
4. Chlorobutanol hemihydrate European Pharmacopoeia (EP ... [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
5. Analysis of chlorobutanol in ophthalmic ointments and ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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